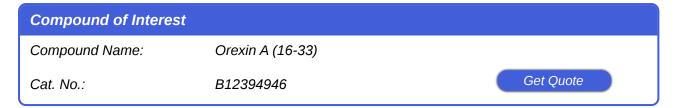


Application Notes and Protocols for Orexin A (16-33) Intracerebroventricular Injection

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Orexin A, also known as hypocretin-1, is a neuropeptide crucial for regulating several physiological processes, including wakefulness, feeding behavior, and energy homeostasis.[1] [2][3] It exerts its effects by binding to two G protein-coupled receptors, the Orexin 1 Receptor (OX1R) and Orexin 2 Receptor (OX2R).[4][5] Intracerebroventricular (ICV) injection of Orexin A is a common experimental technique used to study its central effects. **Orexin A (16-33)** is a Cterminal fragment of the full-length Orexin A peptide. While some truncated forms of Orexin A, such as Orexin A (17-33), have been shown to be potent OX1R agonists, the (16-33) fragment has been used in some studies as a control peptide to demonstrate the specificity of the effects of the full-length Orexin A, as it did not elicit the same physiological responses.

These application notes provide a comprehensive overview of the use of Orexin A and its (16-33) fragment for ICV injection, including detailed protocols, quantitative data from key studies, and visualizations of relevant pathways and workflows.

Signaling Pathways

Orexin A binding to OX1R and OX2R initiates a cascade of intracellular signaling events. OX1R couples primarily to the Gq subclass of G-proteins, while OX2R can couple to both Gq and Gi/o. Activation of these pathways leads to the mobilization of intracellular calcium, activation of

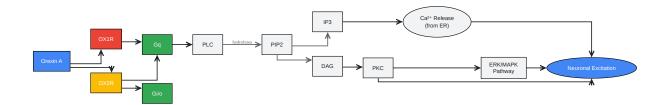




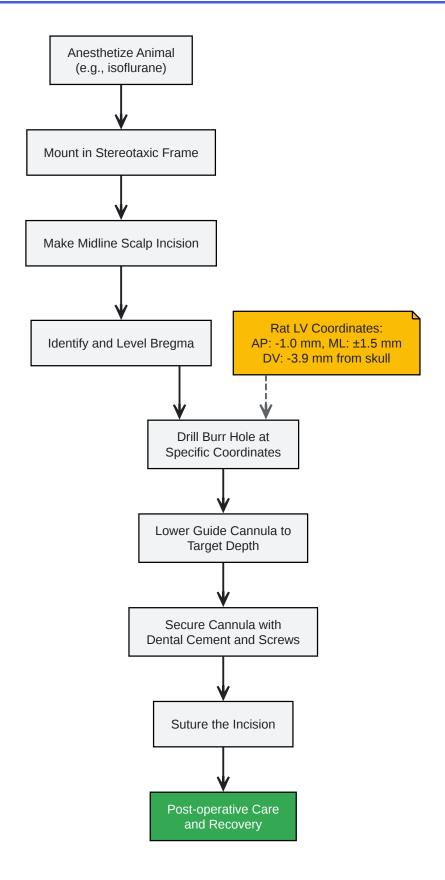


protein kinase C (PKC), and modulation of various ion channels, ultimately leading to neuronal excitation. The signaling also involves the activation of the ERK/MAPK pathway.









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